

Application Notes: Preparation and Use of Briciclib Stock Solution in DMSO

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Compound of Interest

Compound Name: *Briciclib*

Cat. No.: *B1667788*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Briciclib** (also known as ON 014185) is a water-soluble derivative of the small molecule ON 013100.[1][2] It functions as a potent inhibitor of the eukaryotic translation initiation factor 4E (eIF4E).[1][3] By targeting eIF4E, **Briciclib** effectively blocks the translation of cyclin D1 mRNA, leading to decreased levels of Cyclin D1 protein.[4] This down-regulation of Cyclin D1, a critical regulator of cell cycle progression, induces cell cycle arrest and apoptosis in cancer cells where it is overexpressed.[4] **Briciclib** has demonstrated inhibitory activity against a range of cancer cell lines, including mantle cell leukemia, breast, and gastric cancers, with GI₅₀ values in the low nanomolar range.[2][3][5]

Proper preparation, storage, and application of **Briciclib** stock solutions are critical for obtaining reproducible and accurate results in in vitro studies. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **Briciclib** for use in cell-based assays.[5] These application notes provide a detailed protocol for the preparation of a **Briciclib** stock solution in DMSO, along with guidelines for its storage and use in a typical cell proliferation assay.

Quantitative Data Summary

Table 1: Chemical and Physical Properties of Briciclib

Property	Value	Reference
Molecular Formula	C ₁₉ H ₂₃ O ₁₀ PS	[3][4]
Molecular Weight	474.42 g/mol	[3][4]
CAS Number	865783-99-9	[2][3]
Appearance	White to off-white solid	[3]

Table 2: Solubility of Briciclib

Solvent	Solubility	Reference
DMSO	≥30 mg/mL	[2][3][5]
DMSO	95 mg/mL (200.24 mM)	[1]
Water	Insoluble	[1]
Ethanol	Insoluble	[1]

Note: The solubility of Briciclib in DMSO can be significantly impacted by moisture. It is highly recommended to use fresh, anhydrous (hygroscopic) DMSO for stock solution preparation.[1][3]

Table 3: Recommended Storage Conditions

Form	Storage Temperature	Shelf Life	Reference
Solid Powder	-20°C	≥ 3 years	[3]
Solid Powder	4°C	2 years	[3]
Stock Solution in DMSO	-20°C	1 year	[3]
Stock Solution in DMSO	-80°C	2 years	[3]

Note: To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into single-use volumes.[3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Briciclib Stock Solution in DMSO

Materials and Equipment:

- **Briciclib** powder (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Pipettes and sterile filter tips

- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

- Pre-analysis Calculation:
 - Determine the mass of **Briciclib** powder required to make the desired concentration and volume of the stock solution.
 - The formula to use is: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - Example for 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 474.42 \text{ g/mol} = 4.74 \text{ mg}$
- Weighing **Briciclib**:
 - Under a fume hood, carefully weigh out the calculated amount (e.g., 4.74 mg) of **Briciclib** powder using an analytical balance.
 - Transfer the powder to a sterile microcentrifuge tube or cryovial.
- Dissolution:
 - Add the calculated volume of anhydrous DMSO (e.g., 1 mL) to the tube containing the **Briciclib** powder.
 - Cap the tube securely.
 - Vortex the solution thoroughly until the **Briciclib** powder is completely dissolved. The solution should be clear. Gentle warming in a water bath ($\leq 37^{\circ}\text{C}$) can be used to aid dissolution if necessary.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile cryovials to avoid repeated freeze-thaw cycles.

- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C or -80°C as recommended in Table 3.[\[3\]](#)

Protocol 2: Application in a Cell Proliferation Assay (e.g., MTT/XTT Assay)

This protocol outlines the use of the **Briciclib** stock solution to determine its effect on the proliferation of a cancer cell line.

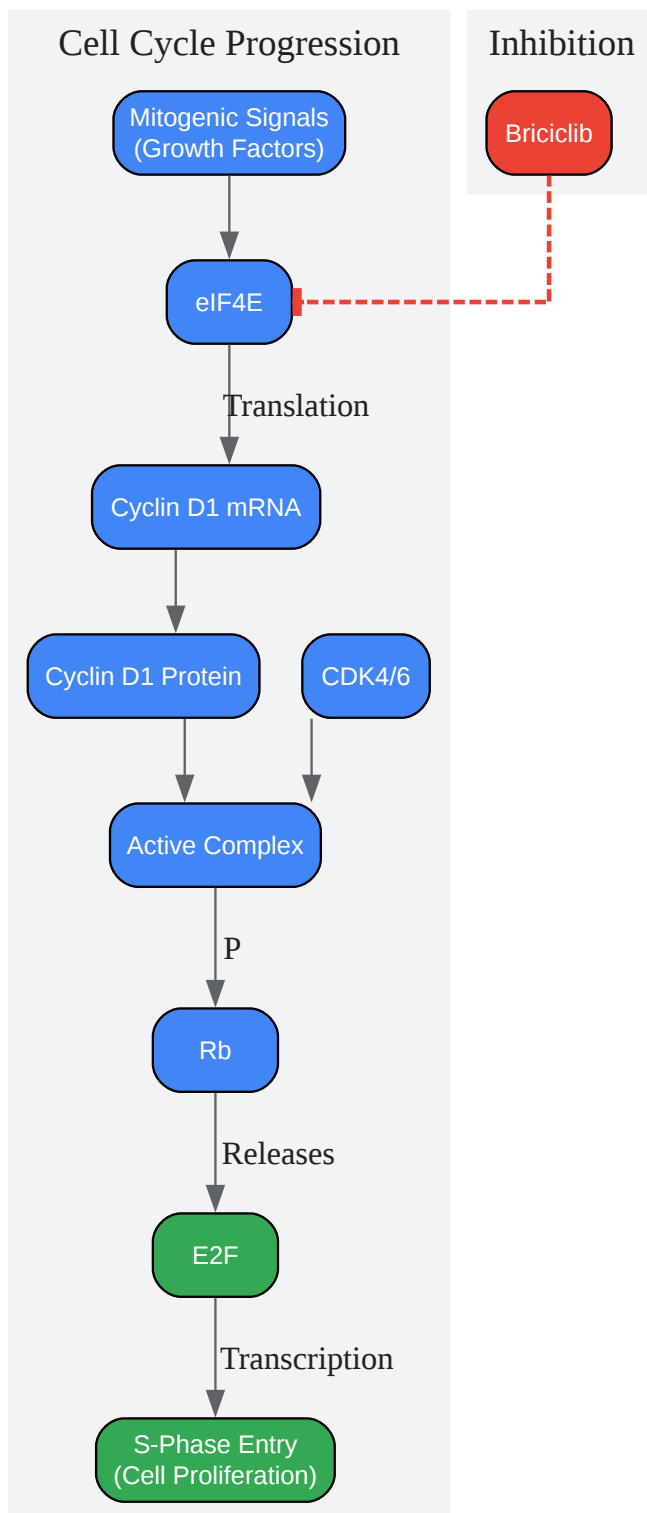
Procedure:

- Cell Seeding:
 - Culture the desired cancer cell line under standard conditions.
 - Trypsinize and count the cells. Seed the cells into a 96-well microplate at a predetermined optimal density (e.g., 2,000-10,000 cells/well in 100 µL of media).
 - Incubate the plate for 24 hours to allow cells to attach.
- Preparation of Working Solutions:
 - Thaw one aliquot of the 10 mM **Briciclib** stock solution.
 - Prepare a series of serial dilutions of **Briciclib** in sterile cell culture medium. For example, to test concentrations from 1 nM to 1 µM, first prepare an intermediate dilution of the 10 mM stock in media, and then perform serial dilutions from this intermediate stock.
 - Important: The final concentration of DMSO in the wells should be kept constant across all treatments (including the vehicle control) and should typically not exceed 0.5% to avoid solvent-induced cytotoxicity.
- Cell Treatment:
 - Carefully remove the old media from the wells.

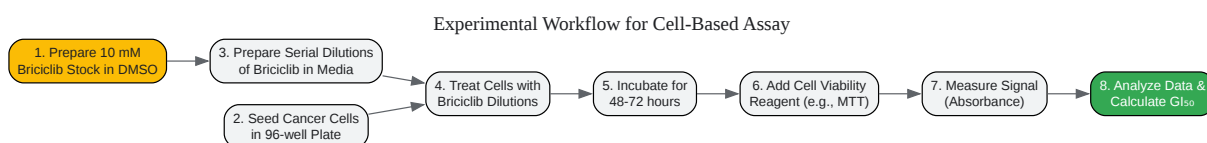
- Add 100 μ L of the prepared **Briciclib** working solutions to the corresponding wells.
- Include wells treated with media containing the same final concentration of DMSO as the highest drug concentration as a vehicle control. Also include untreated or "media only" wells as a negative control.
- Incubation:
 - Incubate the plate for the desired treatment period (e.g., 48, 72, or 96 hours) under standard cell culture conditions.
- Cell Viability Assessment:
 - Following incubation, assess cell viability using a standard method such as an MTT or XTT assay according to the manufacturer's protocol. This typically involves adding the reagent to each well, incubating for a specified time, and then measuring the absorbance on a microplate reader.
- Data Analysis:
 - Calculate the percentage of cell viability for each concentration relative to the vehicle control.
 - Plot the results on a graph with **Briciclib** concentration on the x-axis (log scale) and percent viability on the y-axis.
 - Use a non-linear regression analysis to determine the GI_{50} (concentration that causes 50% inhibition of cell growth).

Visualizations

Briciclib Mechanism of Action

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Caption: **Briciclib** inhibits eIF4E, blocking Cyclin D1 translation and G1/S cell cycle progression.



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Caption: Workflow for evaluating **Briciclib**'s anti-proliferative effects using a cell-based assay.

Safety Precautions

Briciclib is a potent bioactive compound and should be handled with care. This material should be considered hazardous until further information is available.[5] Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves, when handling the solid compound and its solutions. All weighing and solution preparation should be performed in a chemical fume hood to avoid inhalation of the powder. Consult the Safety Data Sheet (SDS) for this product before use.[5]

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